

1,2-Diethyl-3-nitrobenzene CAS number and identifiers

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Compound of Interest

Compound Name: 1,2-Diethyl-3-nitrobenzene

Cat. No.: B8701340

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In-Depth Technical Guide: 1,2-Diethyl-3-nitrobenzene

This technical guide provides a comprehensive overview of **1,2-Diethyl-3-nitrobenzene**, focusing on its chemical identifiers, physicochemical properties, and general synthesis. The information is intended for researchers, scientists, and professionals in drug development and related fields.

Chemical Identifiers and Physicochemical Properties

1,2-Diethyl-3-nitrobenzene is an aromatic nitro compound. Its identification and key computed properties are summarized below.

Table 1: Identifiers for 1,2-Diethyl-3-nitrobenzene

Identifier Type	Value
CAS Number	103095-95-0 [1]
IUPAC Name	1,2-diethyl-3-nitrobenzene [1]
PubChem CID	298513 [1]
Molecular Formula	C ₁₀ H ₁₃ NO ₂ [1]
InChI	InChI=1S/C10H13NO2/c1-3-8-6-5-7-10(11(12)13)9(8)4-2/h5-7H,3-4H2,1-2H3 [1]
InChIKey	JWVFDOSCMSIWBR-UHFFFAOYSA-N [1]
SMILES	CCC1=C(C(=CC=C1)--INVALID-LINK--[O-])CC [1]
DSSTox Substance ID	DTXSID80305404 [1]
NSC Number	170689 [1]
Synonyms	Benzene, 1,2-diethyl-3-nitro-

Table 2: Computed Physicochemical Properties

The following table summarizes the computed physicochemical properties of **1,2-Diethyl-3-nitrobenzene**. Experimental data for these properties are not readily available in the cited literature.

Property	Value
Molecular Weight	179.22 g/mol [1]
XLogP3	3.3 [1]
Hydrogen Bond Donor Count	0
Hydrogen Bond Acceptor Count	2
Rotatable Bond Count	2
Exact Mass	179.094628657 g/mol [1]
Topological Polar Surface Area	45.8 Å ² [1]
Heavy Atom Count	13
Complexity	176 [1]

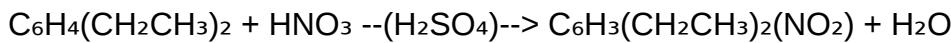
Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **1,2-Diethyl-3-nitrobenzene** is not available in the public domain. However, a plausible synthetic route is the electrophilic nitration of 1,2-diethylbenzene.

General Experimental Protocol: Nitration of 1,2-Diethylbenzene

The nitration of 1,2-diethylbenzene would likely involve the use of a nitrating agent, typically a mixture of concentrated nitric acid and concentrated sulfuric acid. The sulfuric acid acts as a catalyst, protonating the nitric acid to form the highly electrophilic nitronium ion (NO_2^+).

Reaction:



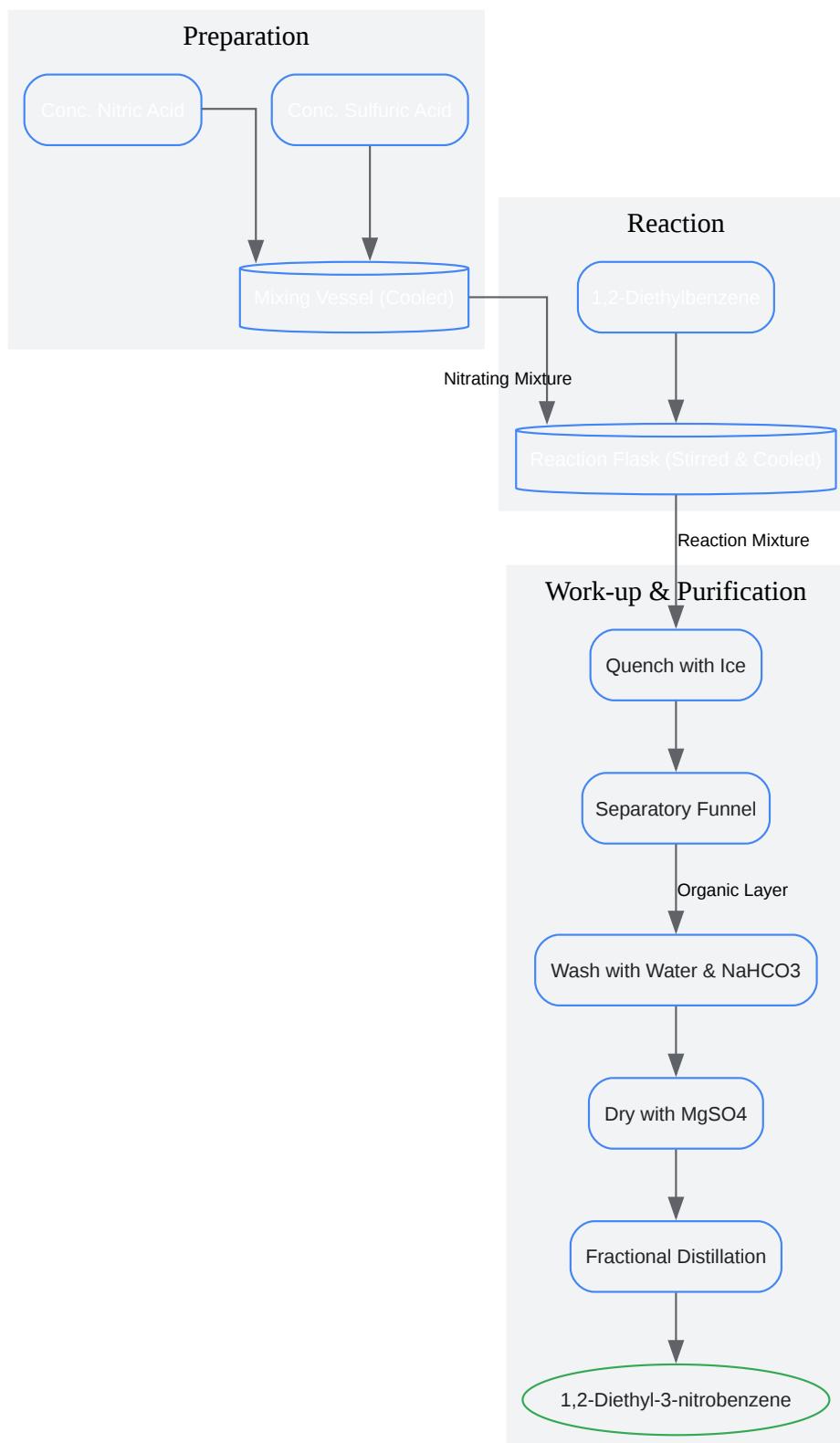
Methodology:

- Preparation of the Nitrating Mixture: Concentrated sulfuric acid is cautiously added to concentrated nitric acid in a flask, which is kept cool in an ice bath to manage the exothermic

reaction.

- Reaction: 1,2-diethylbenzene is slowly added to the cooled nitrating mixture with continuous stirring. The temperature of the reaction is carefully controlled to prevent over-nitration and side reactions.
- Reaction Work-up: After the reaction is complete, the mixture is poured onto ice, and the organic layer is separated.
- Purification: The crude product is washed with water and a dilute base (e.g., sodium bicarbonate solution) to remove residual acids. The organic layer is then dried over an anhydrous salt (e.g., magnesium sulfate) and purified, typically by fractional distillation under reduced pressure, to isolate the **1,2-Diethyl-3-nitrobenzene** isomer from other potential isomers.

Below is a conceptual workflow for this general synthesis.



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Caption: Conceptual workflow for the synthesis of **1,2-Diethyl-3-nitrobenzene**.

Signaling Pathways and Logical Relationships

There is currently no available information in the scientific literature regarding the biological activity, signaling pathways, or specific industrial applications of **1,2-Diethyl-3-nitrobenzene**. Therefore, diagrams illustrating these aspects cannot be provided.

The fundamental chemical transformation for its synthesis is electrophilic aromatic substitution. The mechanism for the nitration of an aromatic ring is depicted below.

Caption: General mechanism of electrophilic aromatic nitration.

Safety and Handling

A specific Safety Data Sheet (SDS) for **1,2-Diethyl-3-nitrobenzene** is not publicly available. Therefore, it is crucial to handle this compound with extreme caution, assuming it has a hazard profile similar to or greater than that of related nitroaromatic compounds. The safety information for nitrobenzene, the parent compound, is provided below for reference.

Table 3: Hazard Information for Nitrobenzene (Reference Compound)

Hazard Category	Description
Acute Toxicity	Toxic if swallowed, in contact with skin, or if inhaled. [2]
Carcinogenicity	Suspected of causing cancer. [2]
Reproductive Toxicity	May damage fertility or the unborn child.
Specific Target Organ Toxicity	Causes damage to organs (Blood) through prolonged or repeated exposure if inhaled.
Environmental Hazard	Harmful to aquatic life with long-lasting effects.

Precautionary Measures (based on nitrobenzene):

- Handling: Work in a well-ventilated area, preferably under a chemical fume hood. Avoid contact with skin, eyes, and clothing. Do not inhale vapors or mists.

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place. Store away from heat, sparks, and open flames.
- Disposal: Dispose of contents/container to an approved waste disposal plant.

It is imperative to consult a comprehensive and up-to-date Safety Data Sheet before handling any chemical. The absence of specific data for **1,2-Diethyl-3-nitrobenzene** necessitates a highly cautious approach to its management.

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References

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